

Lomofungin: A Versatile Tool for Probing RNA Synthesis and Gene Expression

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Compound of Interest

Compound Name: LOMOFUNGIN

Cat. No.: B1218622

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Application Note & Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

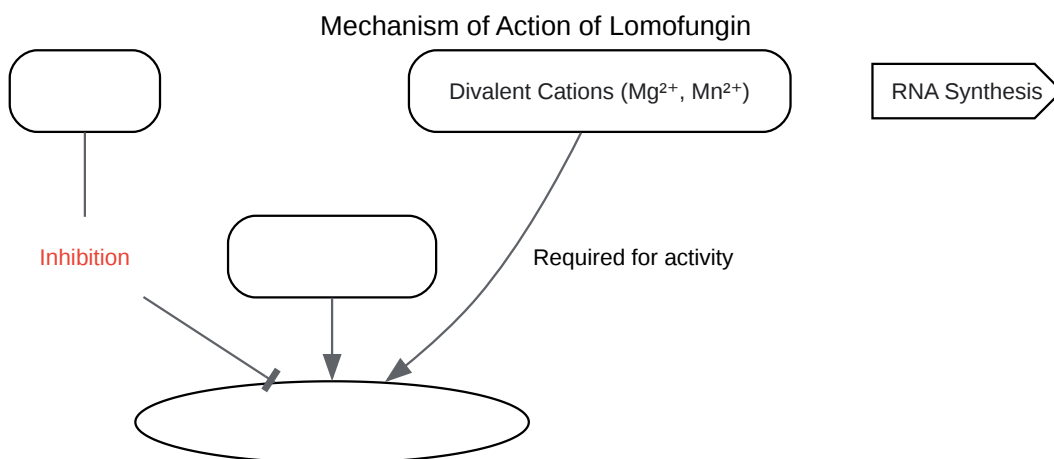
Lomofungin is a natural antimicrobial agent produced by *Streptomyces lomondensis*.^{[1][2][3]} It is a potent inhibitor of RNA synthesis in a variety of organisms, including fungi, yeasts, and bacteria.^{[2][4][5][6]} This property makes it a valuable tool for molecular biology research, particularly for studies involving the regulation of gene expression, the determination of mRNA stability, and for high-throughput screening for compounds that modulate RNA-protein interactions.^{[7][8]} This document provides detailed application notes and experimental protocols for the use of **Lomofungin** in a research setting.

Mechanism of Action

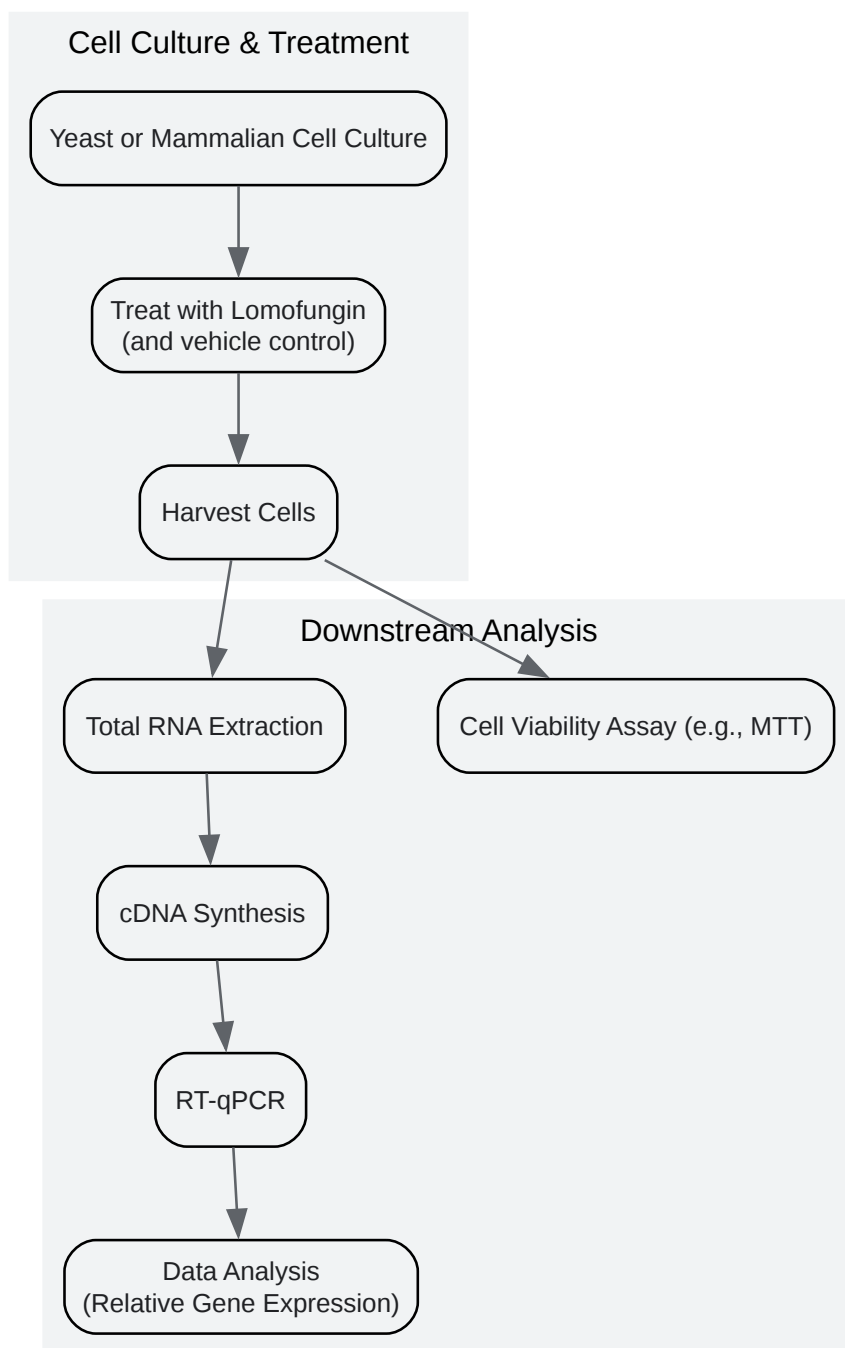
Lomofungin's primary mechanism of action is the inhibition of DNA-dependent RNA polymerases.^{[5][6][9]} It has been shown to directly interact with purified RNA polymerase from *E. coli* and *Saccharomyces*, halting RNA chain elongation.^{[6][9]} Unlike some other transcription inhibitors, **Lomofungin** does not primarily act by binding to the DNA template or to the nucleotide substrates.^[6] Interestingly, **Lomofungin** is also a chelating agent for divalent cations such as Mn^{2+} and Mg^{2+} , which are essential cofactors for RNA polymerase activity. This chelation activity is thought to be a key part of its inhibitory mechanism. While it potently

inhibits RNA synthesis, its effects on protein and DNA synthesis are less immediate and generally considered to be secondary to the shutdown of transcription.[4][5]

A diagram illustrating the proposed mechanism of action is provided below.



General Experimental Workflow

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